

An In-depth Technical Guide to Sodium Phenoxyacetate Monohydrate: Molecular Structure and Properties

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Compound of Interest

Compound Name: *Sodium phenoxyacetate monohydrate*

Cat. No.: *B1324497*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, and the physical, chemical, and spectroscopic properties of **sodium phenoxyacetate monohydrate**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific disciplines where this compound is of interest.

Chemical Identity and Physical Properties

Sodium phenoxyacetate monohydrate is the sodium salt of phenoxyacetic acid in its monohydrated form. It is typically a white to off-white crystalline powder.^[1]

Table 1: Chemical Identity of **Sodium Phenoxyacetate Monohydrate**

Identifier	Value
Chemical Name	Sodium 2-phenoxyacetate monohydrate
Synonyms	Acetic acid, phenoxy-, sodium salt, monohydrate; Sodium phenoxyacetate hydrate
Molecular Formula	C ₈ H ₇ NaO ₃ ·H ₂ O[2][3]
Molecular Weight	192.14 g/mol [2]
CAS Number	313222-85-4 (monohydrate)[3]
InChI	InChI=1S/C8H8O3.Na.H2O/c9-8(10)6-11-7-4-2-1-3-5-7;;/h1-5H,6H2,(H,9,10);;1H2/q;+1;/p-1[2]
InChIKey	MEQSSBKFRPKBI-UHFFFAOYSA-M[2]
SMILES	C1=CC=C(C=C1)OCC(=O)[O-].[Na+].O[2]

Table 2: Physical Properties of Sodium Phenoxyacetate

Property	Value
Appearance	White to off-white crystalline powder[1]
Melting Point	266.6 °C (decomposes)[1]
Solubility in Water	223.6 g/L at 20 °C[1][4]
pKa	3.17 (for phenoxyacetic acid)[4]
Vapor Pressure	0 Pa at 25 °C[1]
Density	1.498 g/cm ³ at 20 °C[1]

Molecular and Crystal Structure

The molecular structure of sodium phenoxyacetate consists of a phenoxyacetate anion and a sodium cation. The phenoxyacetate anion is characterized by a phenyl group linked to an acetate group via an ether linkage. While specific crystallographic data for the monohydrate is

not readily available, the crystal structure of the closely related sodium phenoxyacetate hemihydrate has been determined.

In the hemihydrate form, the sodium ions are octahedrally coordinated by oxygen atoms from the carboxylate groups and water molecules. This coordination leads to the formation of ribbon-like structures. The phenyl groups are situated on the exterior of these ribbons. It is anticipated that the monohydrate would exhibit a similar layered structure with water molecules playing a key role in the crystal packing.

Spectroscopic Properties

The spectroscopic properties of sodium phenoxyacetate are key to its identification and characterization. The following tables summarize the expected peaks in its FT-IR, ^1H NMR, and ^{13}C NMR spectra, based on literature data.^[5]

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of sodium phenoxyacetate shows characteristic bands for the carboxylate group and the substituted benzene ring. Notably, the strong C=O stretching vibration of the carboxylic acid is absent and is replaced by the asymmetric and symmetric stretching vibrations of the carboxylate anion.^[5]

Table 3: Characteristic FT-IR Peaks of Sodium Phenoxyacetate

Wavenumber (cm^{-1})	Assignment
~3400	O-H stretch (of hydrate water)
~1610	Asymmetric COO^- stretch
~1490	Aromatic C=C stretch
~1410	Symmetric COO^- stretch
~1240	Asymmetric C-O-C stretch
~1080	Symmetric C-O-C stretch
~750	C-H out-of-plane bend (monosubstituted benzene)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of sodium phenoxyacetate are consistent with its molecular structure. The spectra are typically recorded in a solvent such as DMSO- d_6 or D_2O .

Table 4: Predicted ^1H NMR Chemical Shifts of Sodium Phenoxyacetate

Chemical Shift (ppm)	Multiplicity	Assignment
~7.2-7.3	t	H-para (aromatic)
~6.9-7.0	t	H-meta (aromatic)
~6.8-6.9	d	H-ortho (aromatic)
~4.4	s	-O-CH ₂ -

Table 5: Predicted ^{13}C NMR Chemical Shifts of Sodium Phenoxyacetate

Chemical Shift (ppm)	Assignment
~173	C=O (carboxylate)
~158	C-ortho (aromatic, attached to O)
~129	C-para (aromatic)
~121	C-meta (aromatic)
~115	C-ortho (aromatic)
~67	-O-CH ₂ -

Experimental Protocols

Synthesis of Sodium Phenoxyacetate Monohydrate

The following protocol is adapted from a patented one-step synthesis method.[\[6\]](#)

Materials:

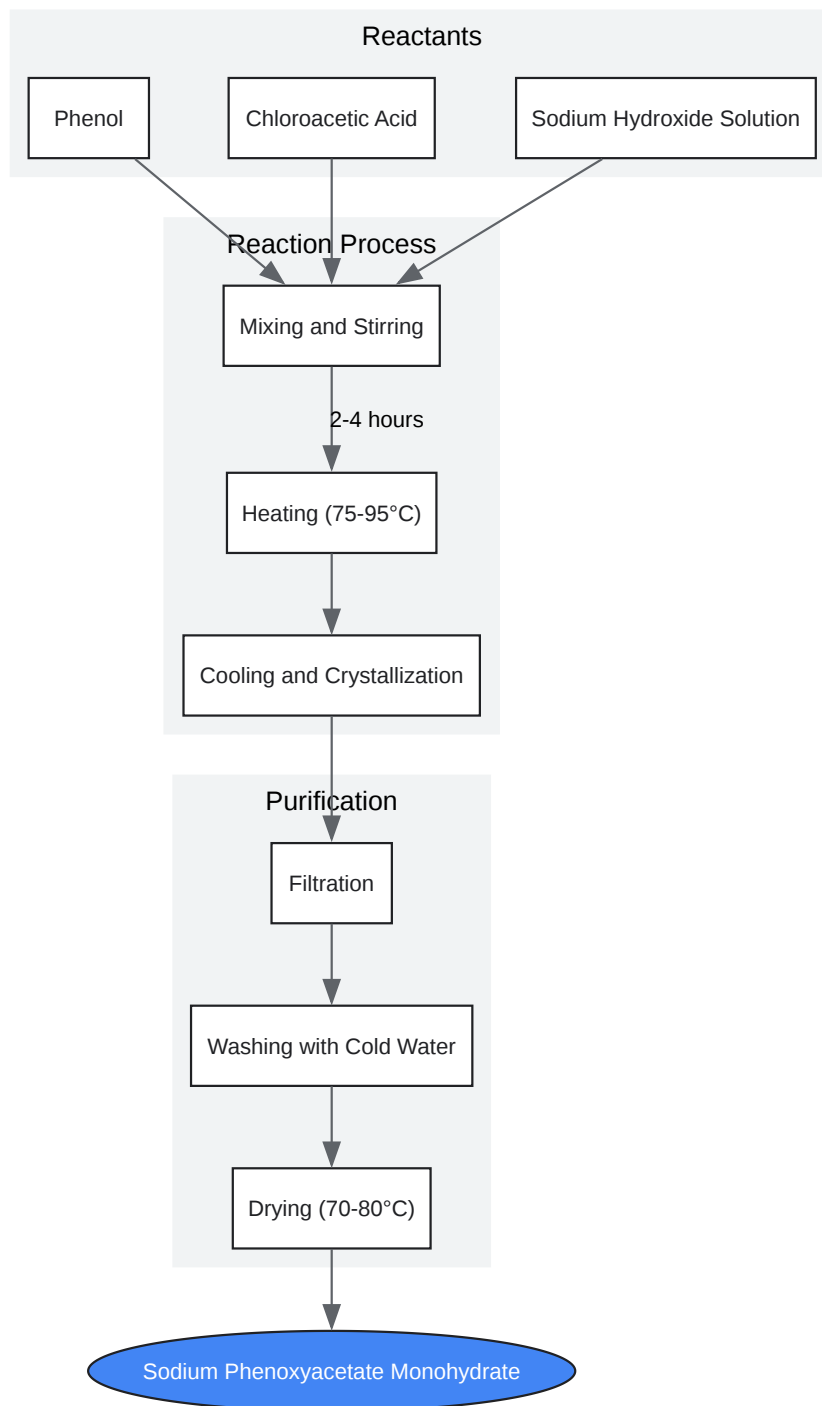
- Phenol

- Chloroacetic acid
- Sodium hydroxide
- Purified water

Procedure:

- Prepare a sodium hydroxide solution of a specific concentration (e.g., 25% w/v) in a reaction vessel equipped with a stirrer and temperature control.
- Cool the sodium hydroxide solution to room temperature.
- Sequentially add phenol and chloroacetic acid to the stirred sodium hydroxide solution.
- Heat the reaction mixture to 75-95 °C and maintain this temperature for 2-4 hours with continuous stirring.
- After the reaction is complete, cool the solution to allow for crystallization. A temperature of 25-30 °C is typically used for crystallization.
- Collect the precipitated solid by filtration (e.g., suction filtration).
- Wash the solid with a small amount of cold water to remove any soluble impurities.
- Dry the solid product, for example, in a vacuum oven at 70-80 °C, to obtain sodium phenoxyacetate. The monohydrate will form upon exposure to atmospheric moisture or can be obtained by controlled hydration.

Synthesis Workflow of Sodium Phenoxyacetate Monohydrate

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Synthesis Workflow

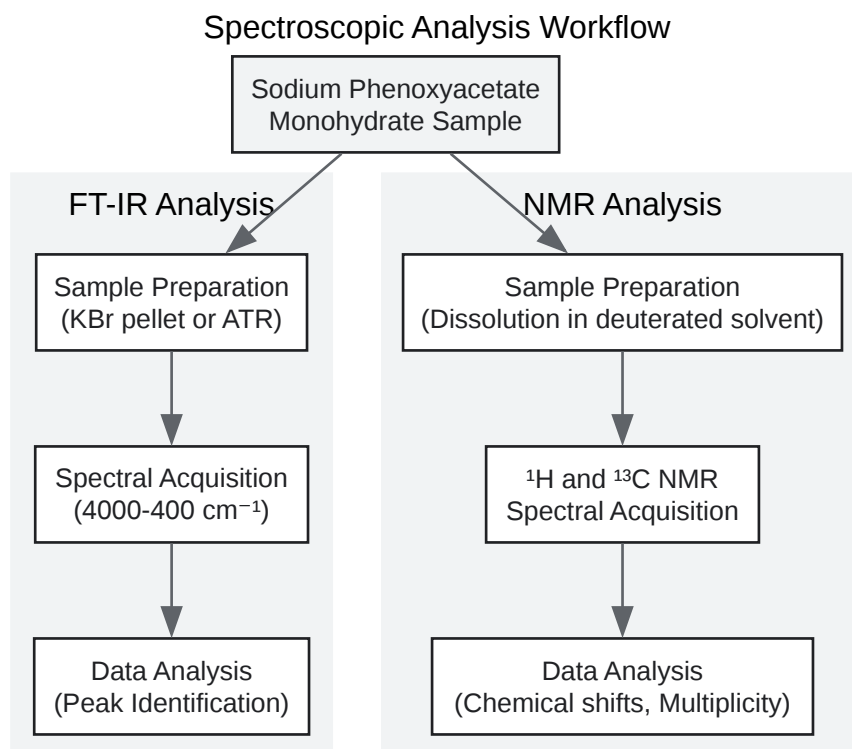
Spectroscopic Analysis

FT-IR Spectroscopy:

- Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
- Alternatively, for an Attenuated Total Reflectance (ATR) accessory, place a small amount of the solid sample directly on the ATR crystal.
- Record the spectrum over the range of 4000-400 cm^{-1} .
- Identify the characteristic peaks and compare them with the reference data.

NMR Spectroscopy:

- Dissolve an appropriate amount of the sample in a deuterated solvent (e.g., D_2O or DMSO-d_6) in an NMR tube.
- Acquire the ^1H and ^{13}C NMR spectra using a suitable NMR spectrometer.
- Process the spectra (Fourier transform, phase correction, and baseline correction).
- Determine the chemical shifts (referenced to an internal standard like TMS or the residual solvent peak), multiplicities, and integration values.



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Spectroscopic Analysis Workflow

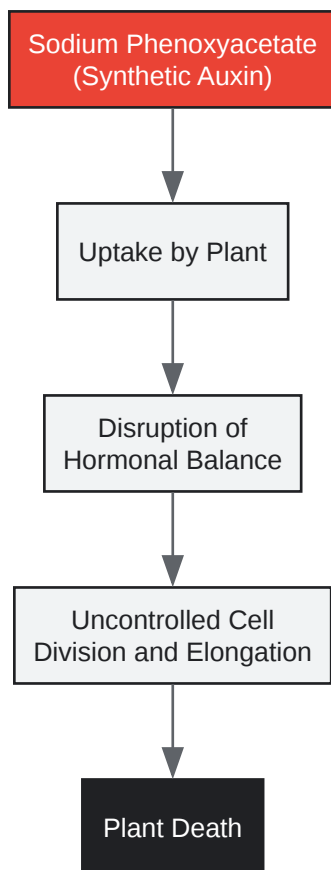
Biological and Pharmacological Relevance

Sodium phenoxyacetate has applications in both the agricultural and pharmaceutical industries.

Herbicidal Activity

Phenoxyacetic acid and its salts are known for their herbicidal properties. They act as synthetic auxins, which are plant growth hormones. At high concentrations, these synthetic auxins disrupt the normal hormonal balance in susceptible plants, leading to uncontrolled and disorganized growth, and ultimately, plant death. This mode of action is particularly effective against broadleaf weeds.

Mechanism of Action as a Synthetic Auxin

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Herbicidal Mechanism of Action

Role in Penicillin V Fermentation

Sodium phenoxyacetate serves as a precursor in the industrial fermentation of Penicillin V (phenoxymethylpenicillin) by the fungus *Penicillium chrysogenum*. The phenoxyacetate moiety is incorporated into the penicillin structure by the fungal biosynthetic machinery to form the final antibiotic.

Stability and Reactivity

Sodium phenoxyacetate is a stable compound under normal conditions. It is incompatible with strong oxidizing agents and strong acids. When heated to decomposition, it may emit toxic fumes of carbon monoxide and carbon dioxide.

Conclusion

This technical guide has provided a detailed overview of the molecular structure and properties of **sodium phenoxyacetate monohydrate**. The information presented, including its chemical and physical properties, spectroscopic data, synthesis and analysis protocols, and biological relevance, should serve as a valuable resource for researchers and professionals in the fields of chemistry, pharmacology, and drug development.

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